

Application Notes and Protocols for CL15H6-Mediated Targeted Gene Delivery

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Compound of Interest

Compound Name: CL15H6

Cat. No.: B15549462

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Introduction

CL15H6 is a pH-sensitive cationic lipid that has demonstrated significant promise as a component of lipid nanoparticles (LNPs) for the targeted delivery of genetic material, such as small interfering RNA (siRNA) and messenger RNA (mRNA). Its unique properties facilitate efficient encapsulation of nucleic acids and promote their release into the cytoplasm of target cells, a critical step for therapeutic efficacy. These application notes provide a comprehensive overview of the use of **CL15H6** in research settings, including detailed protocols for the formulation of **CL15H6**-containing LNPs, their application in in vitro and in vivo gene delivery, and relevant quantitative data to guide experimental design.

Data Presentation

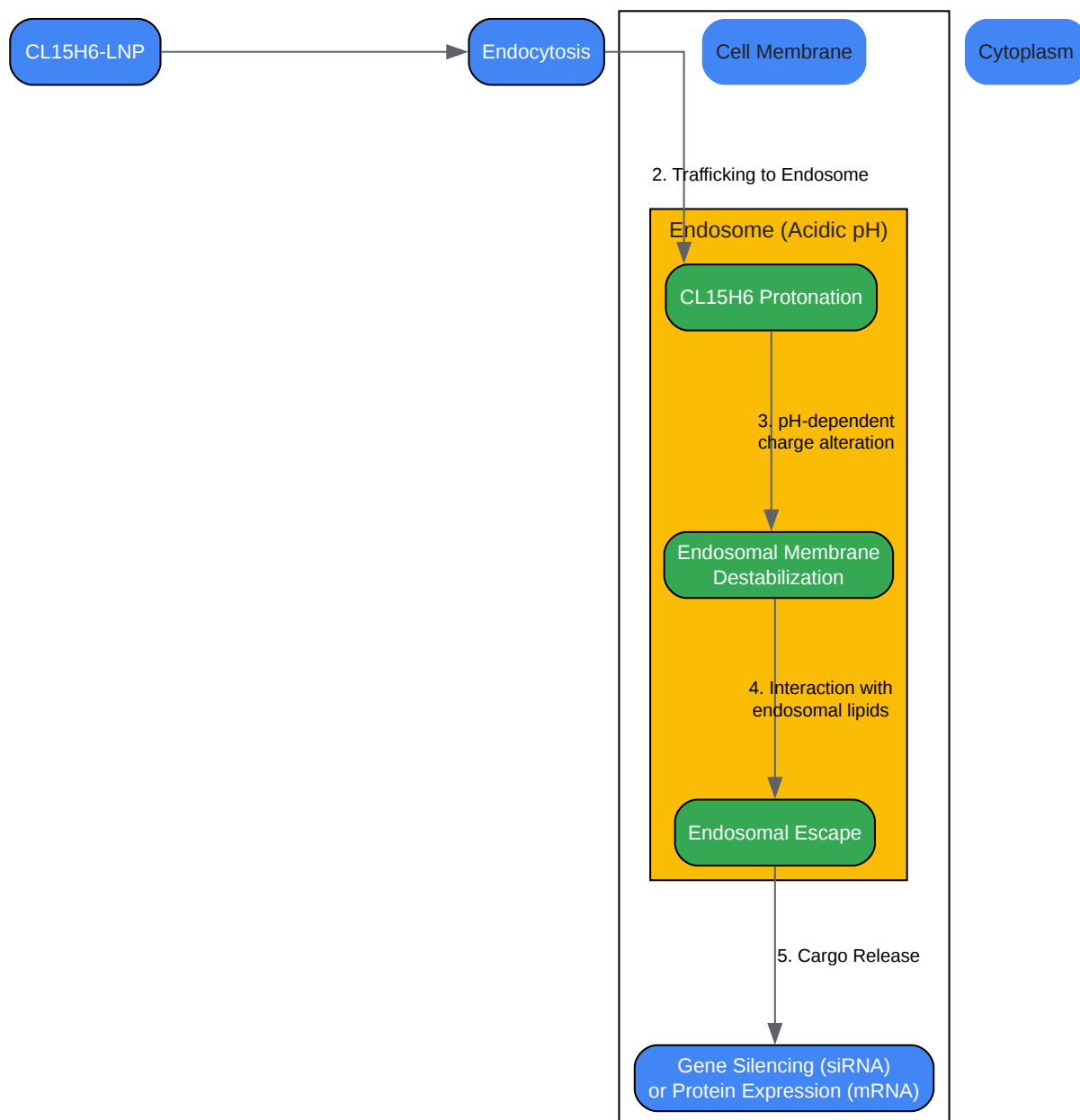
Table 1: Physicochemical Properties and In Vitro Efficacy of Optimized CL15H6/ESM-LNPs for siRNA Delivery

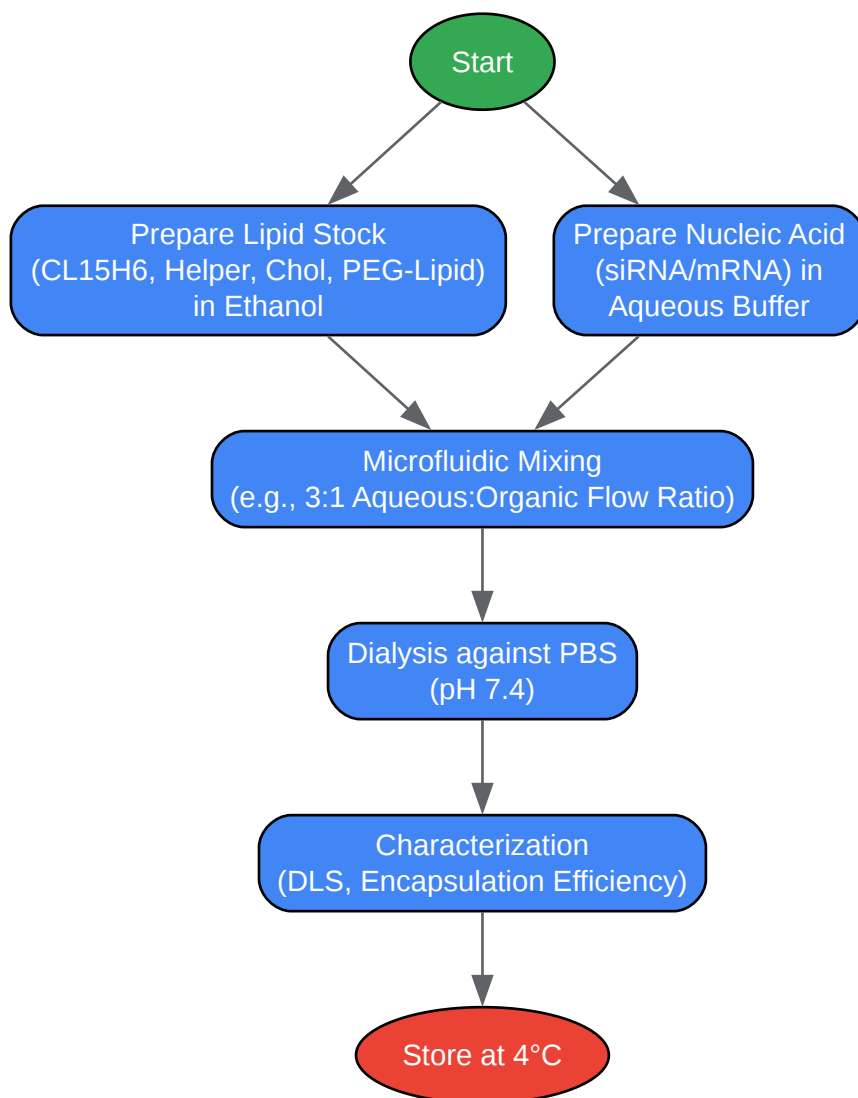
CL15H6:ESM Molar Ratio	Diameter (nm)	siRNA Encapsulation Efficiency (%)	IC50 for Gene Silencing in HeLa-dluc cells (nM siRNA)	Cytotoxicity (at 50 nM siRNA)
30:70	~25	>90%	20	Negligible
40:60	~22	>90%	~10	Negligible ^[1]
50:50	~23	>90%	~10	Negligible
60:40	~24	>90%	~10	Negligible
70:30	~26	>90%	~10	Negligible

Data summarized from optimization studies of **CL15H6** and egg sphingomyelin (ESM) based LNPs. The optimized formulation with a **CL15H6**/ESM molar ratio of 40/60 exhibited the smallest diameter and potent gene silencing activity.^[1]

Signaling Pathway and Mechanism of Action

The precise signaling pathways activated by **CL15H6**-LNPs are not fully elucidated; however, the mechanism of cellular uptake and endosomal escape is understood to follow a pattern characteristic of pH-sensitive cationic lipids.





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References

- 1. [researchgate.net](https://www.researchgate.net) [researchgate.net]
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